

# 2-Acetylcyclohexanone proper disposal procedures

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Compound of Interest		
Compound Name:	2-Acetylcyclohexanone	
Cat. No.:	B056840	Get Quote

Proper management and disposal of **2-Acetylcyclohexanone** are critical for ensuring laboratory safety and environmental compliance. As a combustible liquid, this chemical must be treated as hazardous waste and handled according to stringent protocols.[1][2][3] Disposal should never involve pouring it down the drain or placing it in regular trash.[4][5][6]

## **Immediate Safety and Handling Precautions**

Before handling **2-Acetylcyclohexanone** for disposal, it is imperative to use appropriate Personal Protective Equipment (PPE) to prevent exposure.

- Eye and Face Protection: Wear safety glasses with side shields or chemical goggles.
- Hand Protection: Use chemical-protective gloves (e.g., PVC or other appropriate material).[2]
   [3] Always inspect gloves before use and use proper removal techniques to avoid skin contact.[3]
- Protective Clothing: Wear a lab coat, overalls, or a PVC apron to prevent skin contact.
- Ventilation: Handle the chemical in a well-ventilated area, such as a chemical fume hood, to avoid inhaling vapors or mists.[2][3]
- Ignition Sources: **2-Acetylcyclohexanone** is a combustible liquid.[1][3] Keep it away from heat, sparks, open flames, and hot surfaces.[1][3] Take precautionary measures against static discharge.[1]



## **Step-by-Step Disposal Protocol**

The disposal of **2-Acetylcyclohexanone** waste must follow a systematic procedure managed through your institution's Environmental Health and Safety (EHS) department or equivalent authority.

- Categorize as Hazardous Waste: Identify 2-Acetylcyclohexanone as a flammable/combustible hazardous chemical waste.[1][2][7]
- Select a Waste Container:
  - Use a dedicated, compatible container for flammable liquid waste. Plastic containers are often preferred to avoid breakage.[8][9][10]
  - The container must have a secure, tightly fitting screw cap to prevent leaks and evaporation.[8][11]
  - Ensure the container material is not reactive with the chemical.[11]
- Transfer the Waste: Carefully pour the unwanted 2-Acetylcyclohexanone into the designated waste container. Do not fill the container more than 90% or beyond the neck to allow for vapor expansion.[11]
- Properly Label the Container:
  - Affix a "Hazardous Waste" label to the container as soon as you begin accumulating waste.[12][13]
  - The label must include:
    - The full chemical name: "2-Acetylcyclohexanone". Do not use formulas or abbreviations.[13]
    - A clear indication of the hazards (e.g., "Combustible," "Flammable").[11]
    - The date when waste was first added to the container (accumulation start date).[12]



- The names and approximate percentages of all components if it is a mixed waste stream.[13]
- Store in a Satellite Accumulation Area (SAA):
  - Store the sealed and labeled waste container in a designated SAA, which is a specific area within the lab at or near the point of generation.[9][11]
  - This area could be a secondary containment bin on a benchtop or within a fume hood.[4]
  - Crucially, segregate 2-Acetylcyclohexanone waste from incompatible materials, such as strong oxidizing agents (e.g., nitrates, bleaches) and strong bases.[1][2][11]
- · Request Waste Pickup:
  - Once the container is full or has reached the institutional time limit for accumulation,
     contact your EHS office to schedule a pickup.[4][9]
  - Do not transport hazardous waste outside of the laboratory yourself.[6] Trained hazardous waste professionals must handle removal.[4]

## **Quantitative Disposal and Safety Data**

The following table summarizes key quantitative parameters relevant to the safe handling and disposal of **2-Acetylcyclohexanone**.

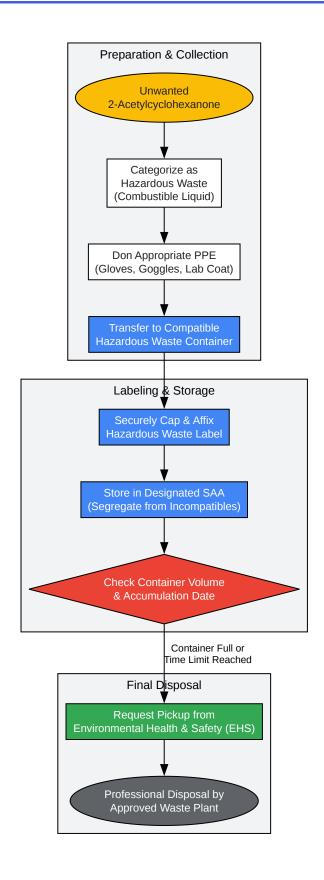


Parameter	Value	Source
Flash Point	79 °C / 174.2 °F (closed cup)	[14]
Hazard Classification	Combustible Liquid, Category 4	[1]
SAA Max Volume	55 gallons (total hazardous waste)	[9]
SAA Max Time Limit	6 to 12 months (check institutional policy)	[4][9]
Container Headroom	At least 1 inch (or do not fill past neck)	[11]

## **Disposal Workflow**

The following diagram illustrates the procedural flow for the proper disposal of **2-Acetylcyclohexanone**.





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Caption: Workflow for the safe disposal of 2-Acetylcyclohexanone waste.





## **Emergency Procedures: Spill Cleanup**

In the event of a spill, immediate and appropriate action is necessary to prevent hazards.

- Remove Ignition Sources: Immediately eliminate all nearby sources of ignition (flames, sparks, hot surfaces).[1][3]
- Ventilate the Area: Ensure the area is well-ventilated.
- Contain the Spill: Use an inert, non-combustible absorbent material such as sand, silica gel, or universal binder to soak up the spilled liquid.[1]
- Collect Absorbent Material: Carefully scoop or sweep the contaminated absorbent material into a suitable, sealable container for disposal.[1][3]
- Label and Dispose: Label the container as hazardous waste containing 2 Acetylcyclohexanone and manage it according to the disposal protocol outlined above.
- · Decontaminate: Clean the spill area thoroughly.

Always consult your institution's specific chemical hygiene plan and local regulations, as waste disposal requirements can vary.[2]

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